

Application Notes and Protocols: PACAP-38 Administration in Animal Models of Stroke

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Compound of Interest

Compound Name: PACAP-38 (31-38), human, mouse, rat (TFA)

Cat. No.: B8087404

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Audience: Researchers, scientists, and drug development professionals.

Note on Scope: The vast majority of preclinical research on the neuroprotective effects of Pituitary Adenylate Cyclase-Activating Polypeptide (PACAP) in stroke models has focused on the full-length 38-amino acid peptide, PACAP-38. Research specifically investigating the fragment PACAP-38 (31-38) in this context is limited. Therefore, these application notes and protocols are based on the extensive data available for PACAP-38.

Introduction

Pituitary Adenylate Cyclase-Activating Polypeptide (PACAP-38) is a neuropeptide with well-documented neuroprotective properties in various models of neurological disease, including ischemic stroke.^[1] It has been shown to reduce neuronal damage and improve functional outcomes in animal models of stroke.^[2] PACAP-38 exerts its effects through multiple mechanisms, including anti-apoptosis, modulation of inflammation, and promotion of cell survival signaling pathways.^{[1][3]} This document provides a summary of quantitative data from preclinical studies, detailed experimental protocols, and visualizations of key pathways and workflows.

Data Presentation: Efficacy of PACAP-38 in Animal Stroke Models

The following tables summarize the quantitative data on the neuroprotective effects of PACAP-38 from various studies.

Table 1: Reduction of Infarct Volume by PACAP-38 Administration

Animal Model	PACAP-38 Dose & Route	Administration Timing	Infarct Volume Reduction (%)	Reference
Rat (transient MCAO)	30 ng/kg, i.v.	After 2h MCAO & 48h reperfusion	~50%	[3]
Rat (transient MCAO)	20 nmol/kg bolus + 160 pmol/μL/hr infusion, i.v.	4 hours post-MCAO	50.88%	
Rat (transient MCAO)	20 nmol/kg bolus + 160 pmol/μL/hr infusion, i.v.	8 or 12 hours post-MCAO	Not significant	
Mouse (tMCAO)	10 μg in 10 μl, intranasal	10 minutes post-reperfusion	72.8%	
Mouse (tMCAO)	10 μg in 10 μl, intranasal	1 hour post-reperfusion	38.7%	
Mouse (tMCAO)	10 μg in 10 μl, intranasal	6 hours post-reperfusion	22.1%	
Mouse (tMCAO)	10 μg in 10 μl, intranasal	15 hours post-reperfusion	No effect	

Table 2: Effects of PACAP-38 on Other Pathophysiological Parameters

Animal Model	PACAP-38 Dose & Route	Parameter Measured	Outcome	Reference
Rat (transient global ischemia)	Intracerebroventricular injection	Brain water content	Attenuated increase	
Mouse (permanent MCAO)	Not specified	Brain edema volumes	Decreased	
PACAP null mice (pMCAO)	32 pmol/μl, continuous administration	Neurological deficit score & infarct volume	Ameliorated deterioration	

Experimental Protocols

Middle Cerebral Artery Occlusion (MCAO) Model in Rats (Filament Model)

This protocol describes a common method for inducing transient focal cerebral ischemia.

Materials:

- Male Wistar rats (250-300g)
- Anesthesia (e.g., isoflurane)
- 4-0 nylon monofilament suture with a rounded tip
- Surgical instruments
- Heating pad to maintain body temperature

Procedure:

- Anesthetize the rat and maintain anesthesia throughout the surgical procedure.
- Make a midline cervical incision and expose the right common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).

- Ligate the distal ECA and the proximal CCA.
- Insert the 4-0 nylon monofilament through the ECA stump and advance it into the ICA until a slight resistance is felt, indicating the occlusion of the middle cerebral artery (MCA).
- After the desired occlusion time (e.g., 2 hours), withdraw the filament to allow for reperfusion.
- Close the incision and allow the animal to recover.

Intravenous Administration of PACAP-38 in Rats

This protocol details the systemic administration of PACAP-38.

Materials:

- PACAP-38 peptide
- Vehicle (e.g., 0.1% Bovine Serum Albumin in 0.9% saline)
- Micro-osmotic pump
- Intravenous catheter

Procedure:

- At the designated time post-MCAO (e.g., 4 hours), re-anesthetize the animal.
- Administer an initial intravenous bolus of PACAP-38 (e.g., 20 nmol/kg body weight).
- Implant a micro-osmotic pump subcutaneously in the nuchal region.
- Connect the pump to the jugular vein via a catheter for continuous infusion of PACAP-38 (e.g., 160 pmol/ μ L per hour) for the desired duration (e.g., 48 hours).
- The control group should receive the vehicle using the same procedure.

Intranasal Administration of PACAP-38 in Mice

This protocol describes a non-invasive method for PACAP-38 delivery.

Materials:

- PACAP-38 peptide dissolved in saline
- Micropipette

Procedure:

- Lightly anesthetize the mouse.
- Place the mouse in a supine position.
- Administer a total volume of 10 μ l of the PACAP-38 solution (e.g., at a concentration of 1 μ g/ μ l) into the nostrils, alternating between nostrils in 2 μ l drops every 2 minutes.

Assessment of Infarct Volume

This protocol is used to quantify the extent of brain damage.

Materials:

- 2,3,5-triphenyltetrazolium chloride (TTC) solution
- Brain matrix slicer
- Image analysis software

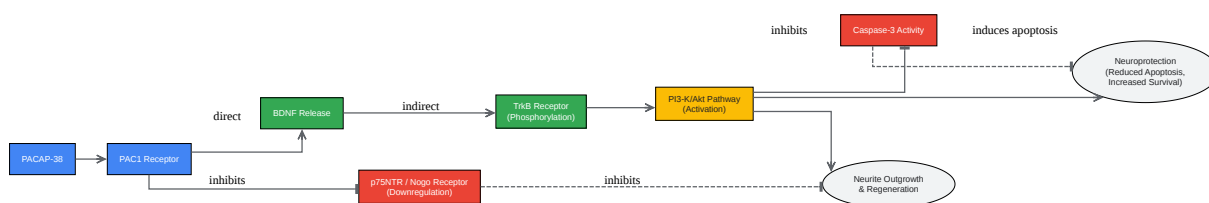
Procedure:

- At the end of the experiment (e.g., 48 hours post-MCAO), euthanize the animal and harvest the brain.
- Slice the brain into coronal sections of a specific thickness (e.g., 2 mm).
- Immerse the slices in a TTC solution and incubate at 37°C for a specified time. Healthy tissue will stain red, while the infarcted tissue will remain white.
- Capture images of the stained sections.

- Use image analysis software to calculate the infarct area for each slice and sum the areas to determine the total infarct volume.

Visualizations

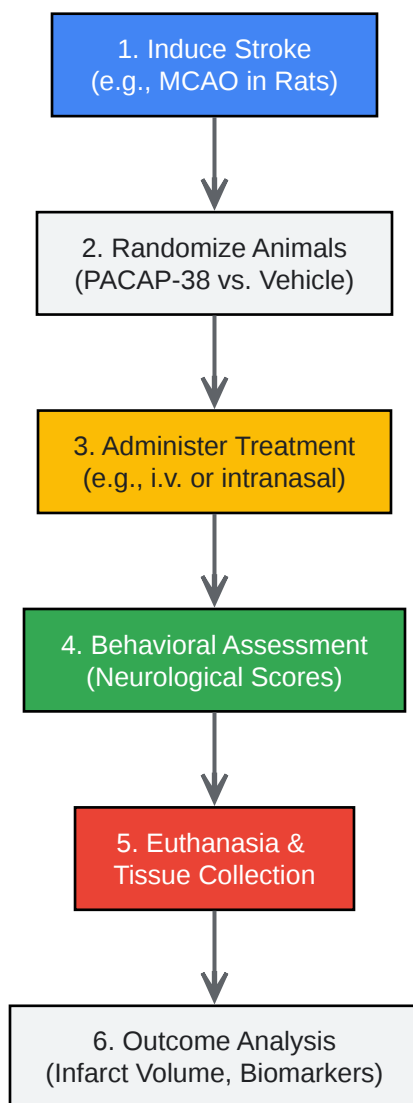
Signaling Pathways of PACAP-38 Neuroprotection



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Caption: PACAP-38 signaling cascade leading to neuroprotection.

Experimental Workflow for Preclinical Stroke Study



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Caption: Typical workflow for a preclinical study of PACAP-38 in stroke.

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References

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